

An In-depth Technical Guide to the Discovery and Synthesis of Antioxidant 1076

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Compound of Interest

Compound Name: MY-1076

Cat. No.: B12375358

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Audience: Researchers, scientists, and drug development professionals. Disclaimer: The compound "**MY-1076**" is not a recognized pharmaceutical agent. The information provided herein pertains to the industrial chemical Antioxidant 1076 (also known as Irganox 1076), a hindered phenolic antioxidant used for polymer stabilization. This guide is structured to meet the user's format requirements but is based on the properties and synthesis of this industrial chemical.

Discovery and Background

Antioxidant 1076, chemically known as octadecyl 3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionate, is a high-molecular-weight, sterically hindered phenolic antioxidant. [1] It was developed to protect organic materials, such as plastics, elastomers, and adhesives, against thermo-oxidative degradation.[1] Unlike simpler phenolic antioxidants like butylated hydroxytoluene (BHT), Antioxidant 1076 offers lower volatility, making it highly suitable for high-temperature processing of polymers like polyethylene and polypropylene.[2] Its development was a significant advancement in polymer stabilization, providing excellent color retention and long-term stability.[1] The molecule's design incorporates a sterically hindered phenol group, which is the active antioxidant moiety, and a long octadecyl (C18) tail. This long alkyl chain enhances its compatibility with polymer matrices and reduces its volatility and extractability.[1] [2]

Physicochemical Properties

The physical and chemical properties of Antioxidant 1076 are summarized in the tables below.

Table 1: General Properties

Property	Value	Reference
Chemical Name	Octadecyl 3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionate	[2]
Common Names	Antioxidant 1076, Irganox 1076, Anox PP18	[2]
CAS Number	2082-79-3	[2]
Molecular Formula	C ₃₅ H ₆₂ O ₃	[2]
Molecular Weight	530.86 g/mol	
Appearance	White, fine granules or powder	[1]

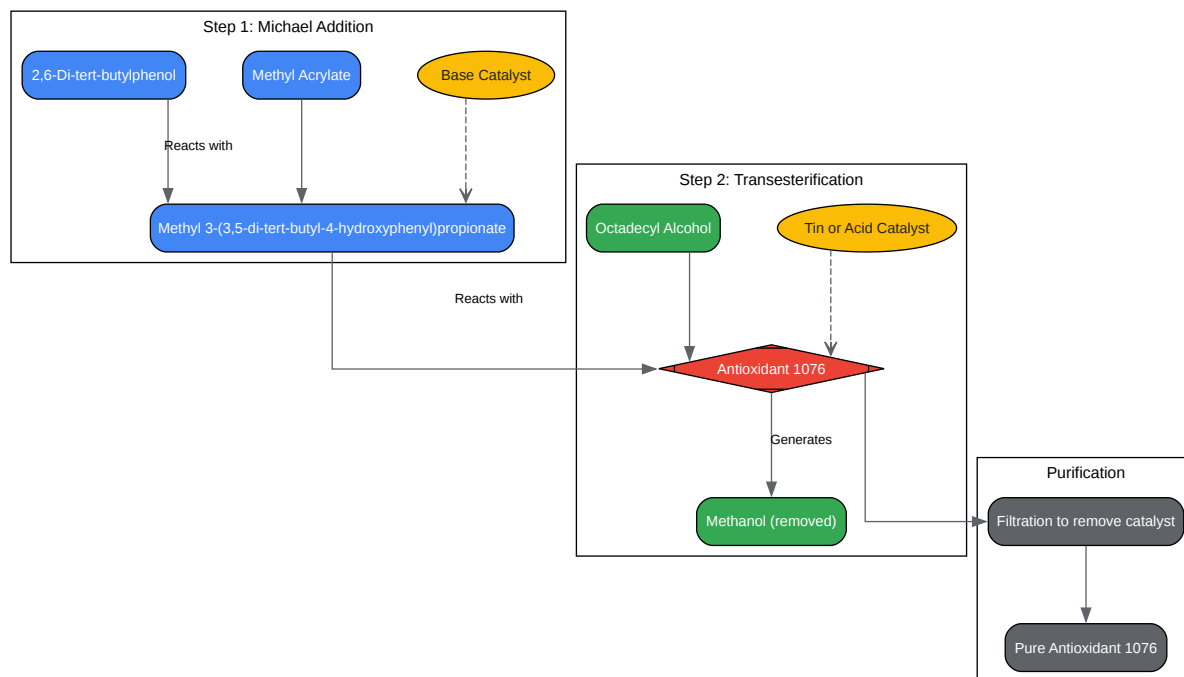
Table 2: Physical and Chemical Characteristics

Property	Value	Reference
Melting Point	50-55 °C	[3]
Flashpoint	273 °C	[3]
Solubility	Low in water (2.85 µg/L), soluble in organic solvents	[2]
Volatility	Low	[1]

Synthesis of Antioxidant 1076

The synthesis of Antioxidant 1076 is typically a two-step process involving a Michael addition followed by a transesterification reaction.[2]

Synthesis Workflow Diagram



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Caption: Synthesis workflow for Antioxidant 1076.

Detailed Experimental Protocol: Synthesis

Objective: To synthesize Octadecyl 3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionate.

Step 1: Michael Addition

- In a reaction vessel, 2,6-di-tert-butylphenol is reacted with methyl acrylate in the presence of a base catalyst (e.g., sodium methoxide).
- The reaction proceeds to form the intermediate, methyl 3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionate.[2]
- The intermediate is isolated for the next step.

Step 2: Transesterification

- The intermediate from Step 1 (124.8 g, 0.427 mole) is mixed with octadecyl alcohol (88.8 g, 0.328 mole).[4]
- A catalyst, such as monobutyltin oxide (0.13 g, 0.0007 mole), is added to the mixture.[4] Other catalysts like sulfuric acid or p-toluenesulfonic acid can also be used.
- The reaction mixture is heated to a high temperature (e.g., 100-150 °C) under vacuum or with nitrogen purging to facilitate the removal of the methanol byproduct, which drives the reaction to completion.
- The progress of the reaction is monitored by techniques such as thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).

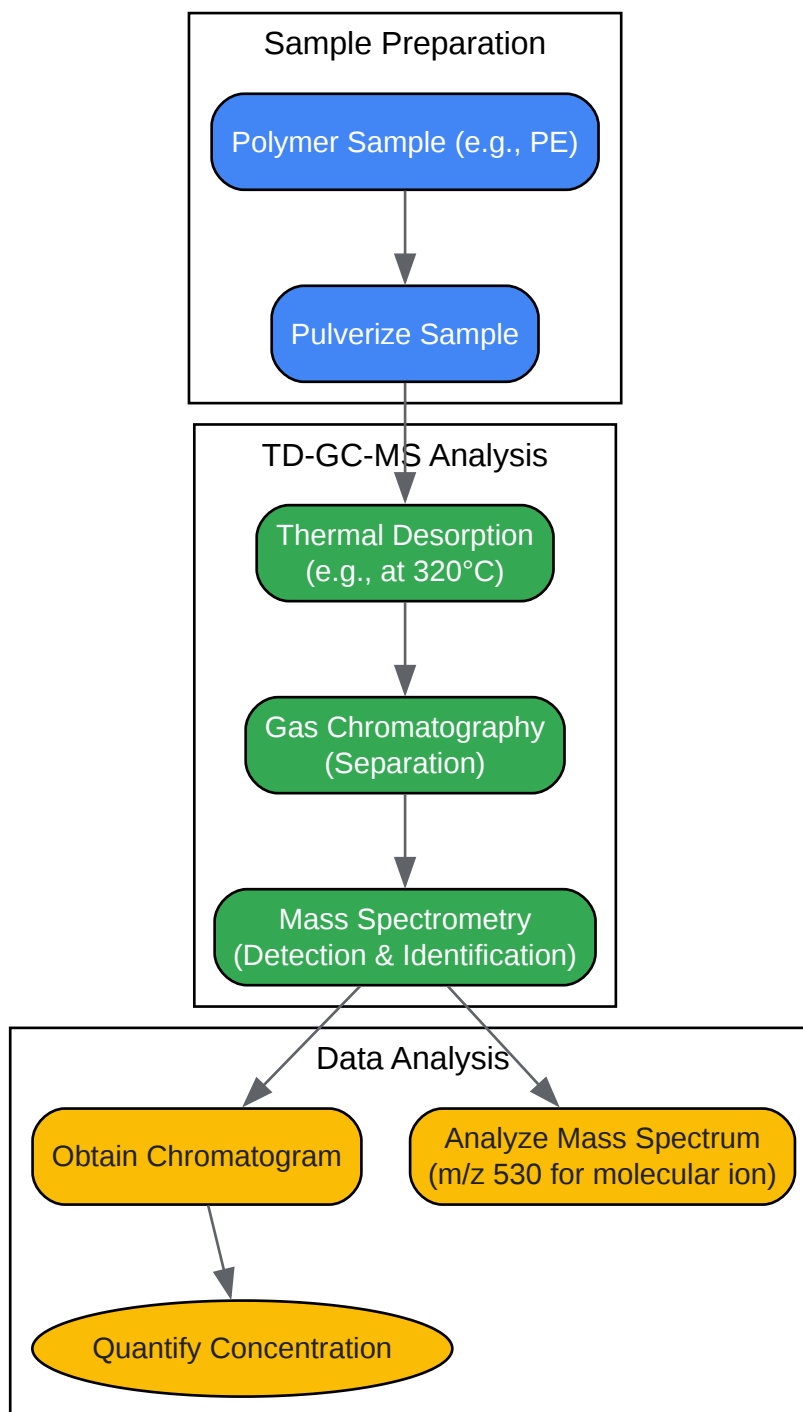
Step 3: Purification

- Upon completion, the reaction mixture is cooled.
- If a solid catalyst is used, it can be removed by filtration. For instance, the resulting solution can be treated with synthetic magnesium silicate at 60°C and then filtered to remove the tin catalyst.[4]
- The final product, Antioxidant 1076, is obtained as a white solid and can be further purified by recrystallization if necessary.

Key Experimental Analysis Protocols

The analysis of Antioxidant 1076, particularly its quantification in polymer matrices, is crucial for quality control and regulatory compliance. Common methods include Thermal Desorption-Gas Chromatography-Mass Spectrometry (TD-GC-MS) and Fourier Transform Infrared Spectroscopy (FTIR).

Analytical Workflow: TD-GC-MS



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Caption: Analytical workflow for Antioxidant 1076 using TD-GC-MS.

Detailed Protocol: TD-GC-MS Analysis

Objective: To identify and quantify Antioxidant 1076 in a polyethylene (PE) sample.[5][6]

Instrumentation: A Multi-Shot Pyrolyzer interfaced directly with a Gas Chromatography-Mass Spectrometry (GC/MS) system.[5]

Procedure:

- Sample Preparation: A known weight of the polyethylene sample containing Antioxidant 1076 is pulverized.[5]
- Thermal Desorption (TD): The pulverized sample is placed in a sample cup and introduced into the pyrolyzer. The sample is heated rapidly to a temperature sufficient to desorb the antioxidant without pyrolyzing the polymer matrix (e.g., 320 °C).[6][7]
- GC Separation: The desorbed analytes are transferred to the GC column. The column temperature is programmed to separate the components of the mixture.
- MS Detection: As components elute from the GC column, they enter the mass spectrometer, where they are ionized and fragmented. The mass spectrum for Antioxidant 1076 will show a characteristic molecular ion peak at m/z 530.[6][7]
- Quantification: The concentration of Antioxidant 1076 is determined by creating a calibration curve using standard addition methods or by comparing the peak area of the analyte to that of known standards.[5]

Detailed Protocol: FTIR Analysis

Objective: To rapidly quantify the concentration of Antioxidant 1076 in a polyethylene sample.[8]

Instrumentation: Fourier Transform Infrared (FTIR) Spectrometer.[8]

Procedure:

- Sample Preparation:
 - Prepare a series of standard PE samples with known concentrations of Antioxidant 1076.
 - The antioxidant is typically dissolved in a solvent like toluene, mixed with PE powder, and then hot-pressed into a film of a specific thickness (e.g., 1 mm).[\[8\]](#)[\[9\]](#)
- Spectral Acquisition:
 - Obtain the FTIR spectrum for each standard sample and the unknown sample. The typical range is 4000 to 400 cm^{-1} .[\[8\]](#)
- Data Analysis:
 - Identify the characteristic absorption peak for Antioxidant 1076, which is the ester carbonyl (C=O) stretch at approximately 1738 cm^{-1} . The PE matrix has minimal absorption in this region.[\[8\]](#)[\[10\]](#)
 - Measure the area or height of this characteristic peak for each standard.
 - Create a standard curve by plotting the peak absorbance against the known concentrations of Antioxidant 1076.
 - Measure the absorbance of the characteristic peak in the unknown sample and use the standard curve to determine its concentration. The linear regression coefficient for this method is typically high (e.g., 0.97363), with a low relative error.[\[8\]](#)

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